The Methyl-lathodoratin Biosynthesis Pathway: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl-lathodoratin*
CAS No.:	*76690-64-7*
Cat. No.:	*B15191593*

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Introduction

Methyl-lathodoratin, a substituted isoflavonoid, belongs to a class of plant secondary metabolites with diverse and promising biological activities. Isoflavonoids are well-documented for their roles in plant defense and their potential as pharmaceuticals, nutraceuticals, and cosmetic ingredients. Understanding the biosynthetic pathway of **methyl-lathodoratin** is crucial for its targeted production through metabolic engineering in plants or microbial systems, and for the synthesis of novel derivatives with enhanced therapeutic properties. This technical guide provides an in-depth overview of the core biosynthetic pathway, drawing upon the established principles of isoflavonoid metabolism to elucidate the probable enzymatic steps leading to **methyl-lathodoratin**.

Core Biosynthetic Pathway

The biosynthesis of **methyl-lathodoratin** is not explicitly detailed in a single body of work but can be confidently inferred from the well-characterized general isoflavonoid pathway. The pathway commences with the amino acid L-phenylalanine and proceeds through a series of

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enzymatic reactions to form a core isoflavone scaffold, which is subsequently modified by hydroxylation and methylation to yield **methyl-lathodoratin**.

General Phenylpropanoid Pathway

The initial steps are shared with the biosynthesis of numerous phenolic compounds in plants.

- L-Phenylalanine is converted to trans-Cinnamic acid by Phenylalanine ammonia-lyase (PAL).
- trans-Cinnamic acid is hydroxylated to p-Coumaric acid by Cinnamate 4-hydroxylase (C4H).
- p-Coumaric acid is then activated to p-Coumaroyl-CoA by 4-Coumarate:CoA ligase (4CL).

Flavonoid and Isoflavonoid Backbone Synthesis

The pathway then enters the flavonoid biosynthesis route, leading to the formation of the isoflavone core.

- Chalcone synthase (CHS) catalyzes the condensation of one molecule of p-Coumaroyl-CoA with three molecules of Malonyl-CoA to form naringenin chalcone.
- Chalcone isomerase (CHI) facilitates the stereospecific isomerization of naringenin chalcone to (2S)-naringenin, a key flavanone intermediate.
- The crucial branching point from the general flavonoid pathway is catalyzed by Isoflavone synthase (IFS), a cytochrome P450 enzyme. IFS mediates a 2,3-aryl migration of the B-ring of (2S)-naringenin to form 2,7,4'-trihydroxyisoflavanone.
- Finally, Isoflavone dehydratase (HID) eliminates a water molecule from the unstable 2-hydroxyisoflavanone intermediate to yield the stable isoflavone, daidzein (4',7-dihydroxyisoflavone).

Proposed Pathway to **Methyl-lathodoratin**

The subsequent steps leading to **methyl-lathodoratin** involve specific hydroxylation and methylation events on the daidzein backbone. While not definitively characterized for this specific molecule, the following pathway is proposed based on the known structures of related

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isoflavonoids and the enzymatic capabilities of plants known to produce such compounds, like those of the Lathyrus genus.

- 6-Hydroxylation: The daidzein molecule is likely hydroxylated at the 6-position of the A-ring by a flavonoid 6-hydroxylase (F6H), another cytochrome P450 enzyme. This reaction would produce 6,7,4'-trihydroxyisoflavone.

- O-Methylation to form Lathodoratin: An O-methyltransferase (OMT), likely an isoflavone O-methyltransferase (IOMT), then catalyzes the transfer of a methyl group from S-adenosyl-L-methionine (SAM) to the 6-hydroxyl group, yielding lathodoratin (6-methoxy-7,4'-dihydroxyisoflavone).

- Final O-Methylation to form **Methyl-lathodoratin**: A second methylation event, catalyzed by another specific OMT, is proposed to occur at one of the remaining hydroxyl groups (either the 7- or 4'-position) to produce **methyl-lathodoratin**. The exact position of this final methylation would define the final structure of **methyl-lathodoratin**.

Quantitative Data

Currently, there is a lack of specific quantitative data in the literature for the enzymes directly involved in the later stages of **methyl-lathodoratin** biosynthesis. However, data from homologous enzymes in related isoflavonoid pathways can provide valuable insights for researchers. The following table summarizes representative kinetic data for key enzyme classes in isoflavonoid biosynthesis.

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Enzyme Class	Substrate	Km (µM)	Vmax (units/mg)	Source Organism
Phenylalanine ammonia-lyase (PAL)	L-Phenylalanine	25 - 300	0.1 - 10	Various
Cinnamate 4-hydroxylase (C4H)	trans-Cinnamic acid	5 - 50	0.05 - 2	Various
4-Coumarate:CoA ligase (4CL)	p-Coumaric acid	10 - 200	1 - 50	Various
Chalcone synthase (CHS)	p-Coumaroyl-CoA	0.5 - 5	1 - 20	Various
Chalcone isomerase (CHI)	Naringenin chalcone	1 - 20	10 - 500	Various
Isoflavone synthase (IFS)	(2S)-Naringenin	5 - 30	0.01 - 0.5	Glycine max
Isoflavone O-methyltransferase (IOMT)	Daidzein	10 - 100	0.1 - 5	Medicago sativa

Note: The values presented are approximate ranges and can vary significantly depending on the specific enzyme isoform, assay conditions, and source organism.

Experimental Protocols

Heterologous Expression and Purification of Isoflavone O-Methyltransferase (IOMT)

This protocol describes a general method for the production and purification of a recombinant IOMT, a key enzyme in the proposed **methyl-lathodoratin** pathway.

a. Gene Cloning and Expression Vector Construction:

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- The coding sequence of the putative IOMT is amplified from cDNA of the source organism (e.g., Lathyrus sativus) using PCR with gene-specific primers.
- The amplified DNA fragment is cloned into a suitable expression vector, such as pET-28a(+) for N-terminal His-tagging, allowing for affinity purification.
- The construct is verified by DNA sequencing.

b. Protein Expression:

- The expression vector is transformed into a suitable E. coli expression strain (e.g., BL21(DE3)).
- A single colony is used to inoculate a starter culture of LB medium containing the appropriate antibiotic and grown overnight at 37°C.
- The starter culture is used to inoculate a larger volume of LB medium. The culture is grown at 37°C with shaking until the OD600 reaches 0.6-0.8.
- Protein expression is induced by the addition of isopropyl β-D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.1-1.0 mM.
- The culture is then incubated at a lower temperature (e.g., 16-25°C) for several hours to overnight to enhance soluble protein expression.

c. Protein Purification:

- Cells are harvested by centrifugation and resuspended in a lysis buffer (e.g., 50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mM PMSF).
- Cells are lysed by sonication on ice.
- The lysate is clarified by centrifugation to remove cell debris.
- The supernatant containing the His-tagged IOMT is loaded onto a Ni-NTA affinity chromatography column pre-equilibrated with lysis buffer.

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- The column is washed with a wash buffer containing a slightly higher concentration of imidazole (e.g., 20-40 mM) to remove non-specifically bound proteins.
- The recombinant IOMT is eluted with an elution buffer containing a high concentration of imidazole (e.g., 250-500 mM).
- The purity of the eluted protein is assessed by SDS-PAGE.
- If necessary, the buffer can be exchanged by dialysis or using a desalting column into a storage buffer (e.g., 50 mM Tris-HCl pH 7.5, 100 mM NaCl, 10% glycerol).

Enzyme Assay for Isoflavone O-Methyltransferase (IOMT)

This assay is designed to determine the activity of the purified IOMT with a potential substrate.

a. Reaction Mixture:

A typical reaction mixture (e.g., 100 µL) contains:

- 50 mM Tris-HCl buffer (pH 7.5)
- 100 µM of the isoflavone substrate (e.g., 6,7,4'-trihydroxyisoflavone)
- 200 µM S-adenosyl-L-methionine (SAM) as the methyl donor
- 1-5 µg of the purified IOMT enzyme

b. Reaction Incubation:

- The reaction is initiated by the addition of the enzyme.
- The mixture is incubated at 30°C for a defined period (e.g., 30-60 minutes).
- The reaction is stopped by the addition of an equal volume of methanol or by acidification with HCl.

c. Product Analysis:

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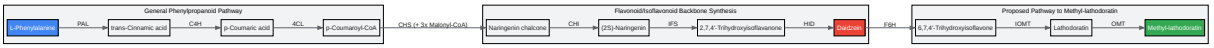
- The reaction mixture is centrifuged to pellet any precipitated protein.
- The supernatant is analyzed by High-Performance Liquid Chromatography (HPLC) with a C18 reverse-phase column.
- The products are detected by UV absorbance at a wavelength appropriate for isoflavonoids (e.g., 260 nm).
- The identity of the methylated product can be confirmed by comparison with an authentic standard (if available) or by mass spectrometry (LC-MS).

d. Calculation of Enzyme Activity:

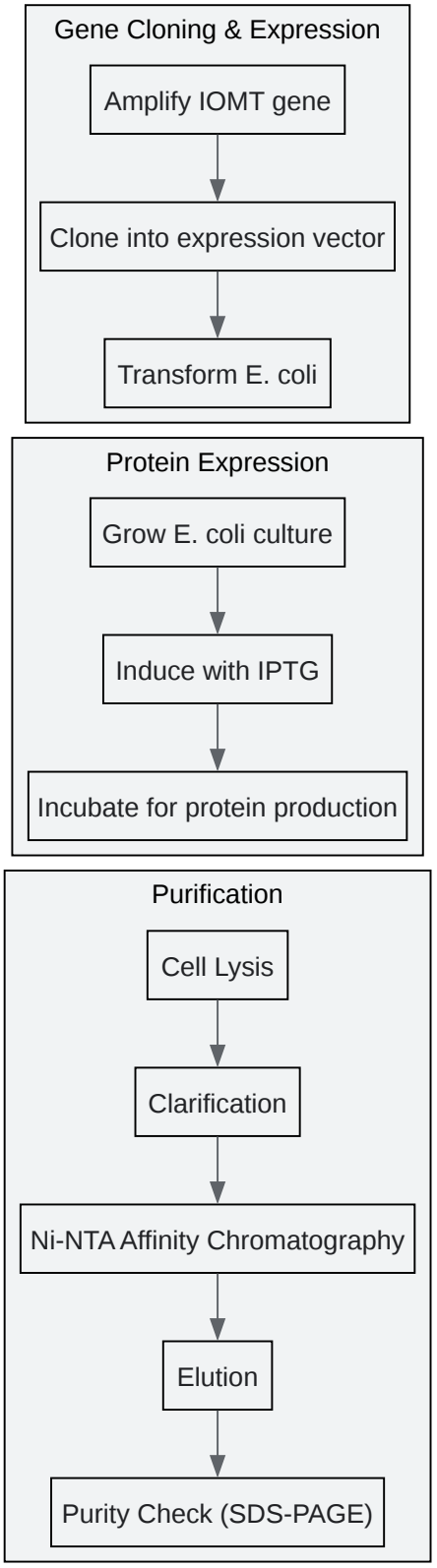
The amount of product formed is quantified by comparing the peak area to a standard curve of the product. Enzyme activity is typically expressed as µmol of product formed per minute per mg of protein (U/mg).

Visualizations

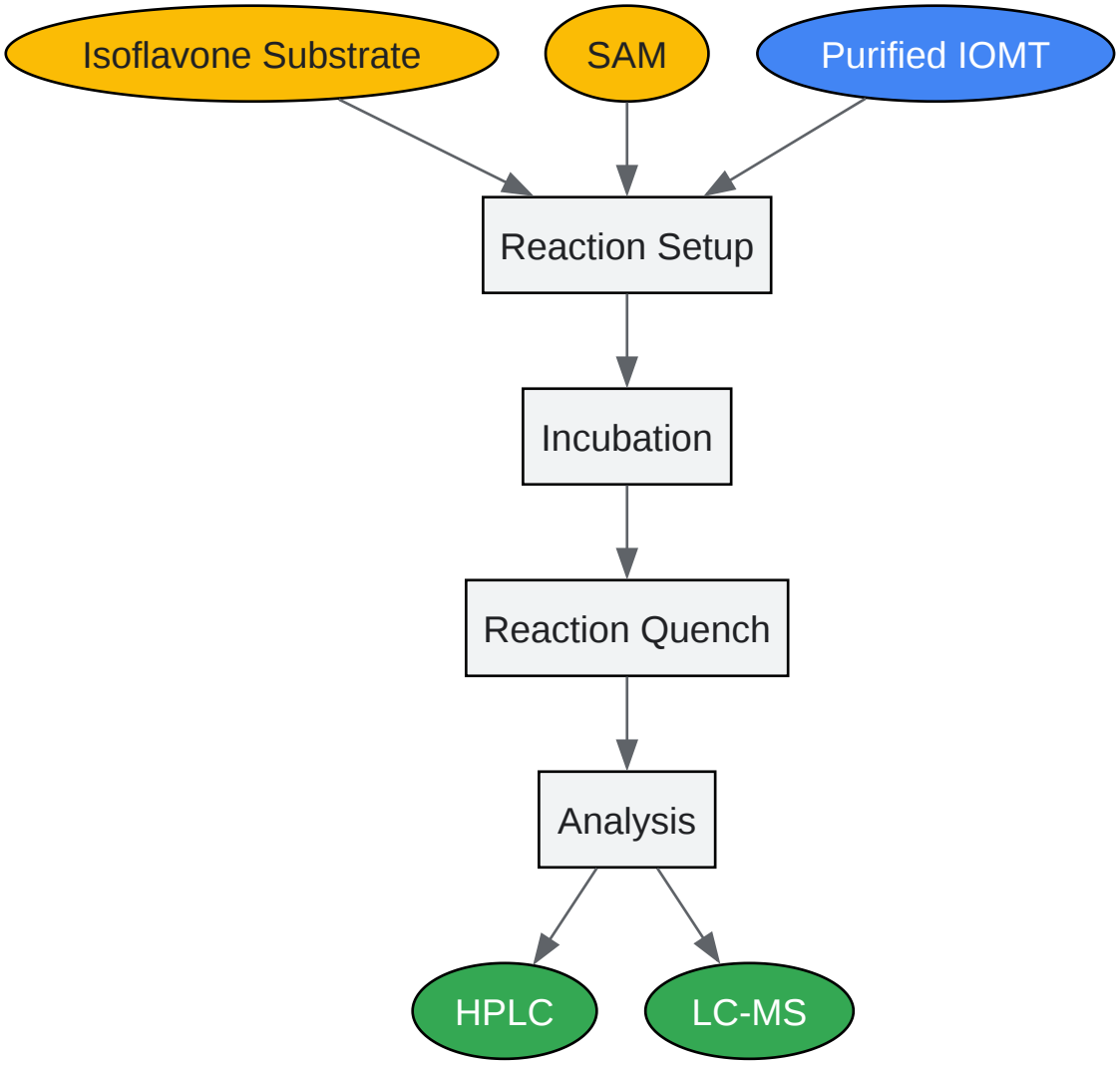
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